

Essential Safety and Logistical Information for Handling G140

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Compound of Interest

Compound Name: G140

Cat. No.: B1192762

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This document provides crucial safety protocols and logistical guidance for the handling and disposal of **G140**, a potent and selective inhibitor of human cGAS (cyclic GMP-AMP synthase). Adherence to these procedures is essential to ensure personal safety and minimize environmental impact.

Hazard Identification and Immediate Precautions

G140 is a chemical compound intended for laboratory research use only. A review of the Safety Data Sheet (SDS) indicates the following primary hazards:

- Harmful if swallowed: Acute oral toxicity.
- Very toxic to aquatic life with long-lasting effects: Poses a significant environmental hazard.

Immediate precautionary measures include avoiding ingestion, preventing release into the environment, and thorough washing after handling. In case of accidental ingestion, seek immediate medical attention.

Personal Protective Equipment (PPE)

The following PPE is mandatory when handling **G140** in its solid (powder/film) form and when preparing and handling solutions.

Table 1: Required Personal Protective Equipment for **G140** Handling

PPE Item	Specification	Rationale
Gloves	Double-gloving with powder-free nitrile gloves.	Prevents skin contact with the potent compound. Double-gloving provides an extra layer of protection against potential tears or contamination.
Eye Protection	Chemical splash goggles or safety glasses with side shields.	Protects eyes from splashes of G140 solutions or accidental contact with the powder.
Lab Coat/Gown	Disposable, solid-front gown with tight-fitting cuffs.	Protects personal clothing and skin from contamination. A disposable gown should be used to prevent carrying contaminants outside the laboratory.
Respiratory Protection	N95 respirator or higher.	Recommended when handling the powder outside of a certified chemical fume hood to prevent inhalation of fine particles.
Footwear	Closed-toe shoes.	Protects feet from potential spills.

Engineering Controls

To minimize exposure, all handling of **G140** powder and the preparation of stock solutions must be conducted within a certified chemical fume hood or a similar ventilated enclosure. This engineering control is the primary method for exposure reduction.

Experimental Protocols: Safe Handling and Disposal

4.1. Weighing and Reconstitution of **G140** Powder

G140 is typically supplied as a translucent film or powder. The following protocol ensures safe handling during reconstitution.

Materials:

- **G140** (solid)
- Anhydrous DMSO (or other appropriate solvent)
- Calibrated analytical balance
- Weighing paper or boat
- Spatula
- Vortex mixer
- Appropriate vials and caps

Procedure:

- Preparation: Don all required PPE as specified in Table 1. Ensure the chemical fume hood is operational and the work area is clean and uncluttered.
- Weighing:
 - Place a clean weighing boat on the analytical balance and tare.
 - Carefully transfer the desired amount of **G140** powder to the weighing boat using a clean spatula. Avoid creating dust.
 - Record the exact weight.
- Transfer: Carefully transfer the weighed **G140** powder into an appropriately labeled vial.
- Reconstitution:
 - In the chemical fume hood, add the calculated volume of anhydrous DMSO to the vial containing the **G140** powder to achieve the desired stock solution concentration.

- Securely cap the vial.
- Vortex the solution until the **G140** is completely dissolved.
- Storage: Store the reconstituted stock solution at -20°C or -80°C as recommended by the supplier to ensure stability.[\[1\]](#)

Table 2: **G140** Properties and Storage

Property	Value
CAS Number	2369751-07-3
Molecular Formula	C ₁₇ H ₁₆ Cl ₂ N ₄ O ₂
Molecular Weight	379.24 g/mol
Appearance	Translucent film or powder
Solubility	Soluble in DMSO
Storage (Powder)	-20°C
Storage (in Solvent)	-20°C or -80°C

4.2. Disposal Plan

All materials contaminated with **G140**, including gloves, weighing paper, pipette tips, and empty vials, must be disposed of as hazardous chemical waste.

Procedure:

- Segregation: Collect all **G140**-contaminated solid waste in a designated, clearly labeled hazardous waste bag within the laboratory.
- Liquid Waste: Collect all liquid waste containing **G140** in a sealed, labeled hazardous waste container.
- Disposal: Follow your institution's specific guidelines for the disposal of hazardous chemical waste. Do not dispose of **G140** down the drain, as it is very toxic to aquatic life.[\[1\]](#)

Emergency Procedures

5.1. Spills

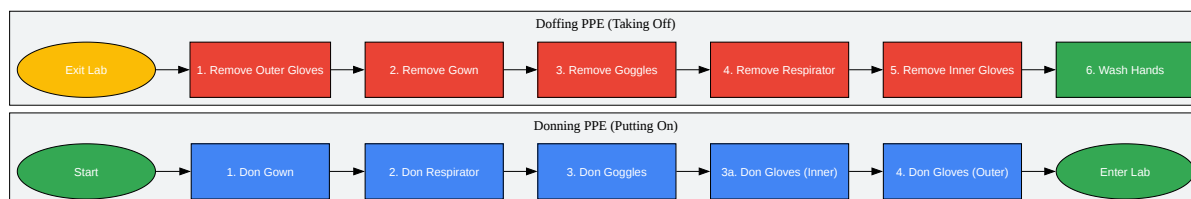
- Evacuate: Alert others in the immediate area and evacuate if the spill is large or if you are unsure how to proceed.
- Contain: If the spill is small and you are trained to handle it, contain the spill using a chemical spill kit.
- Clean-up:
 - For a powder spill, gently cover with damp paper towels to avoid raising dust, then clean the area with a suitable decontaminating solution.
 - For a liquid spill, absorb the spill with absorbent pads.
- Dispose: All cleanup materials must be disposed of as hazardous waste.
- Report: Report the spill to your laboratory supervisor and institutional safety office.

5.2. Personal Exposure

- Skin Contact: Immediately remove contaminated clothing and wash the affected area with soap and water for at least 15 minutes. Seek medical attention.
- Eye Contact: Immediately flush eyes with copious amounts of water for at least 15 minutes, holding the eyelids open. Seek immediate medical attention.
- Inhalation: Move to fresh air immediately. If breathing is difficult, seek medical attention.
- Ingestion: Do NOT induce vomiting. Rinse mouth with water and seek immediate medical attention.^[1]

Visualization of PPE Workflow

The following diagram illustrates the mandatory workflow for donning and doffing Personal Protective Equipment when handling **G140**.



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Caption: PPE Donning and Doffing Workflow for **G140** Handling.

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References

- 1. Consensus Recommendations for the Safe Handling of Cytotoxic Agents in Cytotoxic Academic Research Laboratories (CARL) - PMC [pmc.ncbi.nlm.nih.gov]
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